Thermochemical Profile: 1-Chloro-1-fluoroethane (HCFC-151a)

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Compound of Interest

Compound Name:	*1-Chloro-1-fluoroethane*
CAS No.:	*110587-14-9*
Cat. No.:	*B011141*

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Part 1: Executive Technical Summary

1-Chloro-1-fluoroethane (CAS: 1615-75-4), designated as HCFC-151a, represents a critical data point in the study of halogenated ethanes. While historically utilized as a blowing agent and solvent, its current relevance lies in computational benchmarking and fluorinated synthon development within pharmaceutical chemistry.

For the drug development professional, HCFC-151a serves as a model system for understanding the geminal-halohydrin effect—where the presence of both chlorine and fluorine on the same carbon atom significantly alters bond dissociation energies and hydrolytic stability compared to their vicinal counterparts.

Key Thermochemical Benchmarks (Standard State, 298.15 K):

- Enthalpy of Formation (

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):

- Boiling Point (

  ):

  (

)

- Vapor Pressure (

  ):

  at

- Molecular Weight:

Part 2: Molecular Architecture & Stability

Conformational Dynamics

Unlike ethane, HCFC-151a exhibits a significant barrier to internal rotation due to the steric and electronic repulsion between the methyl hydrogens and the bulky halogen atoms. Microwave spectroscopy confirms a rotational barrier (

) of approximately 1334 cm^{-1} (3.8 kcal/mol). This rigidity influences its entropy (

) and specific heat capacity (

).

Bond Dissociation & Reactivity

The C-Cl bond is the weakest link in the molecule, making it the primary site for homolytic cleavage during combustion or atmospheric degradation.

- C-Cl BDE:

  (Estimated)

- C-F BDE:

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(Estimated)

This disparity dictates that thermal decomposition initiates via Cl radical extrusion, a critical factor when designing safety protocols for high-temperature synthesis involving this solvent.

Part 3: Thermochemical Data Profile

The following data aggregates experimental calorimetric values and high-fidelity estimates.

Table 1: Standard State Thermodynamic Properties (Gas Phase)

Property	Symbol	Value	Uncertainty	Method	Source
Enthalpy of Formation				Combustion Calorimetry	Kolesov (1973)
Enthalpy of Combustion				Static Bomb Calorimetry	Kolesov (1973)
Entropy		Not Exp. Available	N/A	Requires Statistical Mech. Calc	N/A
Heat Capacity (Gas)			Est.	Joback Group Contribution	NIST/Chemeo

Table 2: Phase Equilibrium & Critical Parameters

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Property	Symbol	Value	Conditions
Boiling Point		( )	@ 101.3 kPa
Melting Point		( )	@ 101.3 kPa
Liquid Density			@ 293 K ( )
Vapor Pressure		( )	@ 298 K ( )
Critical Temperature			Joback Estimate
Refractive Index			@ 589 nm

Part 4: Experimental Methodologies

To validate thermochemical data for volatile halogenated compounds like HCFC-151a, precise experimental workflows are required. Below are the standard protocols for re-verification.

Protocol A: Static Bomb Calorimetry (Enthalpy of Combustion)

Objective: Determine

to derive

. Challenge: Formation of corrosive halogen acids (HCl, HF) requires a rotating bomb with arsenious oxide reducing agent.

- Sample Encapsulation: Seal liquid HCFC-151a in a Mylar or glass ampoule to prevent evaporation (

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).

- Combustion Environment: Charge the bomb with 3.0 MPa of high-purity Oxygen. Add

  of water containing arsenious oxide (

) to reduce

  to

  .

- Ignition: Fire the sample. The rotation of the bomb ensures the liquid phase washes the walls, absorbing acid gases.

- Product Analysis:

  - Titrate the bomb solution for

    (Argentometric) and

    (Ion-selective electrode).

  - Correct for the heat of solution of gases (

    ,

    ,

).

- Calculation:

  [1]

Protocol B: Vapor Pressure Determination (Static Method)

Objective: Generate Antoine Equation coefficients.

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- Degassing: The sample must be freeze-pump-thaw cycled at liquid nitrogen temperatures to remove dissolved air.
- Equilibration: Place the sample in a thermostated isoteniscope.
- Measurement: Vary temperature from

  to

  . Measure pressure using a capacitance manometer (corrosion-resistant).
- Data Fitting: Fit

  vs

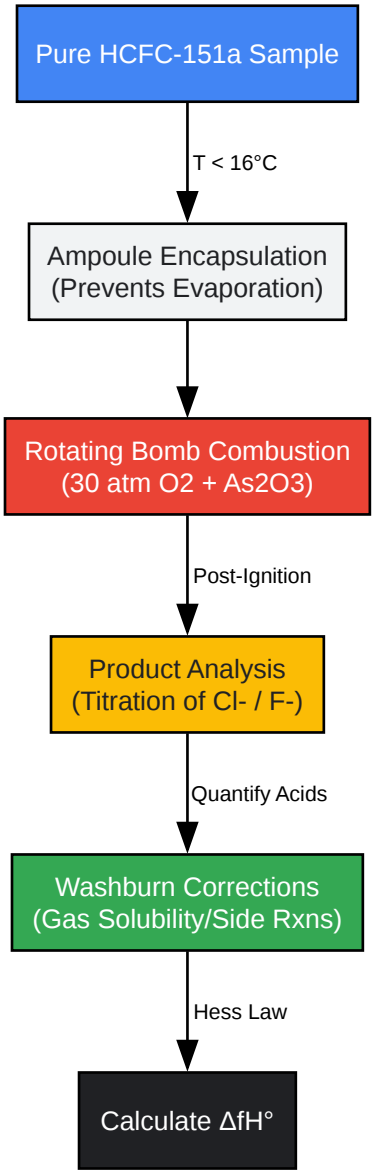
  data to the Antoine form:

Part 5: Mandatory Visualization

Diagram 1: Thermochemical Data Validation Workflow

This flowchart illustrates the logic flow from raw sample to validated enthalpy of formation, highlighting the critical correction steps for halogenated species.

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Caption: Workflow for determining Enthalpy of Formation via Rotating Bomb Calorimetry.

Diagram 2: Atmospheric Degradation Pathway

HCFC-151a is an ozone-depleting substance (ODP > 0). Its primary atmospheric sink is the Hydroxyl radical (OH).



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Caption: Tropospheric degradation mechanism initiated by OH radical abstraction.

Part 6: Safety & Environmental Impact

- GWP/ODP: As a hydrochlorofluorocarbon, HCFC-151a possesses a non-zero Ozone Depletion Potential (ODP). It is regulated under the Montreal Protocol.
- Toxicity: Halogenated ethanes can act as cardiac sensitizers. Inhalation at high concentrations may induce arrhythmia.
- Handling: Due to its low boiling point (

  ), it must be stored in pressure vessels or refrigerated environments to prevent uncontrolled vaporization and pressure buildup.

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